

Technical Procurement & Utilization Guide: (4-(m-Tolyloxy)phenyl)boronic acid

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Compound of Interest

Compound Name: (4-(M-Tolyloxy)phenyl)boronic acid

CAS No.: 1029438-39-8

Cat. No.: B2993848

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Executive Summary

(4-(m-Tolyloxy)phenyl)boronic acid (CAS: 1029438-39-8) is a critical biaryl ether building block used primarily in the synthesis of kinase inhibitors and liquid crystal materials via Suzuki-Miyaura cross-coupling. Unlike simple phenylboronic acids, the presence of the meta-tolyl ether moiety introduces specific solubility and stability considerations.

This guide provides a Senior Application Scientist's perspective on sourcing reputable research-grade material, validating its purity (specifically the boroxine-acid equilibrium), and deploying it effectively in carbon-carbon bond formation.

Part 1: Chemical Profile & Critical Quality Attributes (CQAs)

Before engaging suppliers, researchers must establish the technical baseline. For research-grade applications (non-GMP), the following specifications are mandatory to ensure reproducibility.

Attribute	Specification	Technical Rationale
Chemical Name	(4-(3-Methylphenoxy)phenyl)boronic acid	Precise isomer identification (meta-tolyl vs para-tolyl).
CAS Number	1029438-39-8	Unique identifier to avoid purchasing the para-isomer (CAS 1029438-40-1).
Molecular Weight	228.05 g/mol	Basis for stoichiometry calculations.
Appearance	White to off-white powder	Pink/brown discoloration indicates oxidation of the phenol ether or palladium contamination from synthesis.
Purity (HPLC)	≥ 97.0% (a/a)	Critical to prevent competitive inhibition in catalytic cycles.
Identity (H-NMR)	Consistent with structure	Must distinguish between free acid and boroxine anhydride.
Boroxine Content	Variable (Reported)	Boronic acids dehydrate to form cyclic trimers (boroxines). This is acceptable but must be accounted for in stoichiometry.

Part 2: Supplier Landscape Analysis

Sourcing this compound requires navigating between "Catalog Aggregators" (high markup, variable lead time) and "Building Block Specialists" (direct stock, lower cost).

Tier 1: Global Distributors (High Trust / High Cost)

Best for: Analytical standards and guaranteed supply chain traceability.

- Sigma-Aldrich (Merck): Lists the compound (Product ID: 1029438-39-8). High reliability but often carries a significant price premium.

- Thermo Fisher Scientific: Acts as an aggregator; lead times may vary if stock is not domestic.

Tier 2: Building Block Specialists (High Value / Direct Source)

Best for: Scale-up (Gram to Kilogram) and routine synthetic work.

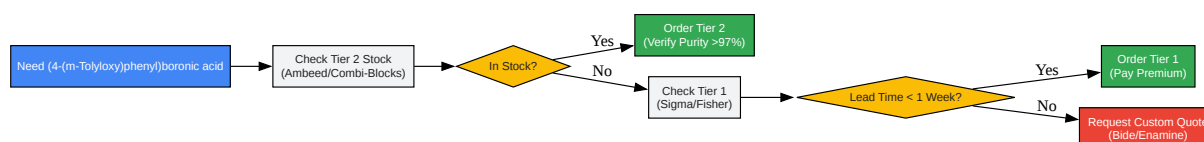
- Ambeed: Frequently holds US/EU stock. Known for transparent COAs regarding boroxine content.
- Combi-Blocks: Industry standard for boronic acids. often provides H-NMR data online before purchase.
- Enamine: Excellent for early-stage discovery chemistry, though lead times from Eastern Europe can vary.

Tier 3: Synthesis Houses (Custom / Bulk)

- Bide Pharmatech: Strong capability in boronic acid manufacturing; viable for >100g orders.

Supplier Qualification Workflow

The following logic should be applied when selecting a supplier to minimize project downtime.



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Figure 1: Strategic sourcing workflow for aryl boronic acids, prioritizing stock availability and purity validation.

Part 3: Technical Application (Suzuki-Miyaura Coupling)

As a Senior Scientist, I recommend the following protocol. This specific boronic acid contains an ether linkage, which is generally stable, but the boronic acid moiety is prone to protodeboronation (loss of $B(OH)_2$ replaced by H) under harsh basic conditions.

The Challenge: Protodeboronation

The electron-donating nature of the para-ether group increases electron density on the aromatic ring, slightly accelerating protodeboronation compared to electron-deficient systems. However, it also facilitates the transmetalation step in the catalytic cycle.

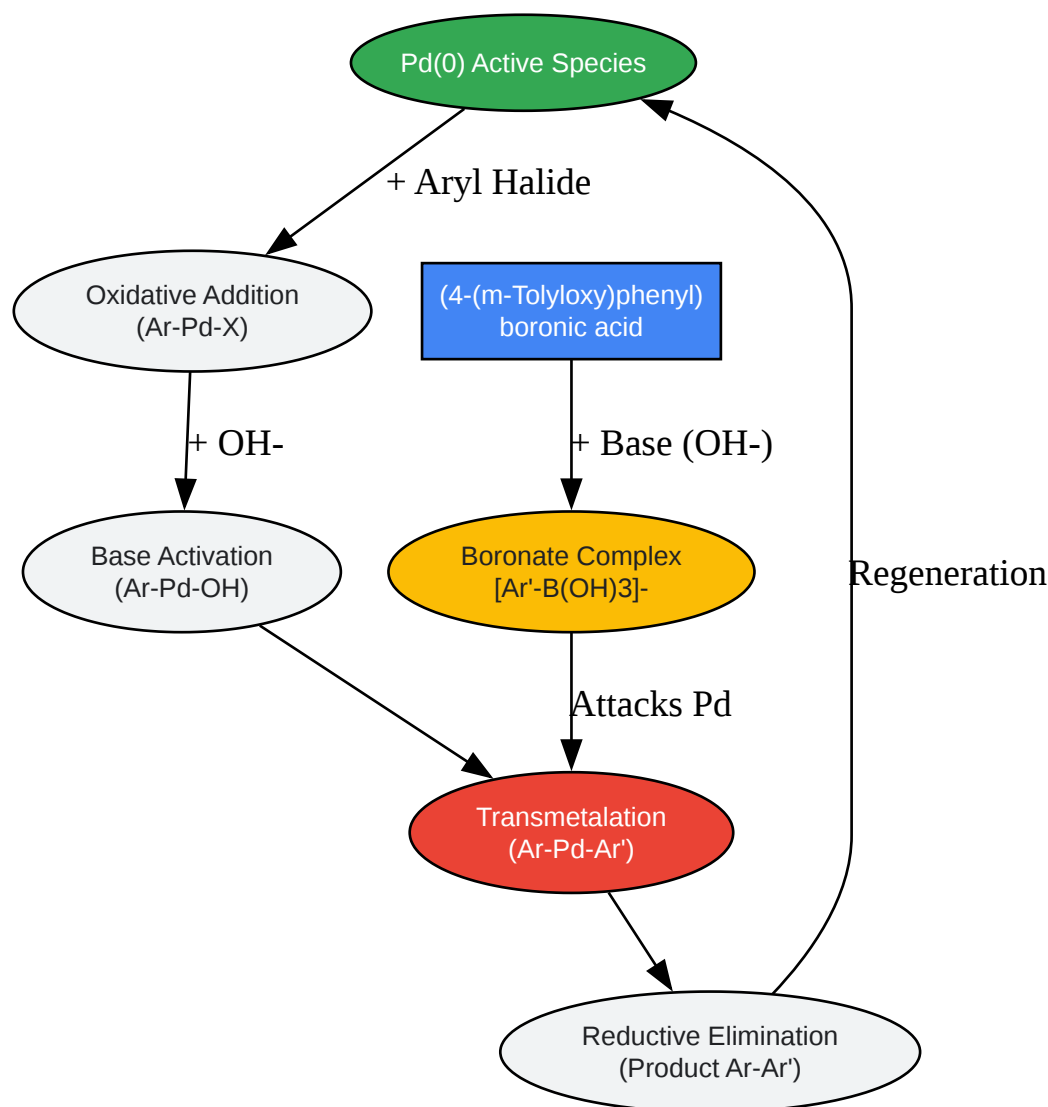
Optimized Protocol (Standard Scale: 1.0 mmol)

- Reagents:
 - Aryl Halide (1.0 equiv)
 - **(4-(m-Tolyloxy)phenyl)boronic acid** (1.2 - 1.5 equiv)
 - Catalyst: Pd(dppf)Cl₂-DCM (3-5 mol%) - Chosen for robustness against air and moisture.
 - Base: K₂CO₃ (2.0 - 3.0 equiv)
 - Solvent: 1,4-Dioxane / Water (4:1 ratio) - Water is essential for the boronic acid activation.
- Procedure:
 - Step 1: Charge a reaction vial with the aryl halide, boronic acid, and Pd catalyst.
 - Step 2: Purge the vial with Nitrogen or Argon for 5 minutes (remove O₂ to prevent homocoupling).
 - Step 3: Add degassed Dioxane/Water solvent mixture and the base.
 - Step 4: Heat to 80-90°C for 2–4 hours. Note: Avoid temperatures >100°C to minimize deboronation.

- Step 5: Monitor via LC-MS. Look for the product mass and the specific impurity: 3-methylphenyl phenyl ether (Mass = 184.2).

Catalytic Cycle Visualization

Understanding where this specific reagent enters the cycle allows for better troubleshooting.



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Figure 2: Suzuki-Miyaura catalytic cycle. The boronic acid must be activated by the base (forming the boronate "ate" complex) to undergo transmetalation.[1]

Part 4: Quality Control & Handling

The Boroxine "Impurity"

Commercially supplied aryl boronic acids often contain varying amounts of their dehydrated trimer, the boroxine.

- Observation: In H-NMR (DMSO-d₆), you may see multiple sets of peaks or broadened signals.
- Action: This is not a fatal impurity. In the presence of the aqueous base (Step 3 of the protocol), the boroxine hydrolyzes back to the active boronic acid species.
- Calculation: If the COA states "contains 15% anhydride," adjust your stoichiometry. Use 1.25 equiv instead of 1.2 equiv to ensure sufficient active boron species.

Storage Protocols

- Temperature: Store at 2–8°C.
- Atmosphere: Hygroscopic. Keep under inert gas (Argon) if possible. Moisture promotes "caking" but does not necessarily degrade the compound chemically; however, it makes weighing difficult.

References

- Sigma-Aldrich. **(4-(m-Tolyloxy)phenyl)boronic acid** Product Page. Retrieved from [Sigma-Aldrich](#)
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Sources

- [1. Suzuki reaction - Wikipedia \[en.wikipedia.org\]](#)
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